

Personal protective equipment for handling Methyltetrazine-PEG12-t-butyl ester

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Compound of Interest

Compound Name: Methyltetrazine-PEG12-t-butyl
ester

Cat. No.: B15576672

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Essential Safety and Handling Guide for Methyltetrazine-PEG12-t-butyl ester

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety, handling, and disposal information for **Methyltetrazine-PEG12-t-butyl ester**. The following procedural guidance is designed to ensure the safe and effective use of this compound in a laboratory setting.

Compound Information and Physical Properties

Methyltetrazine-PEG12-t-butyl ester is a monodisperse polyethylene glycol (PEG) compound containing a tetrazine group.^{[1][2]} The hydrophilic PEG spacer enhances its water solubility.^[3] The t-butyl ester group can be removed under acidic conditions to reveal a carboxylic acid.^[3]^[4] It is commonly used as a click chemistry reagent.^{[1][2]}

Property	Value	Source
Chemical Formula	C40H68N4O15	[3][5]
Molecular Weight	845.0 g/mol	[3][5]
CAS Number	2183440-38-0	[3][5]
Appearance	Red crystalline to amorphous solid	[6]
Purity	>96%	[5]
Storage Temperature	-20°C	[3][4]
Solubility	Soluble in DMSO, DMF, DCM	[4]

Hazard Identification and Personal Protective Equipment (PPE)

A specific Safety Data Sheet (SDS) for **Methyltetrazine-PEG12-t-butyl ester** was not publicly available at the time of this writing. The following recommendations are based on the known hazards of structurally similar tetrazine and t-butyl ester compounds. The toxicological properties of many tetrazine derivatives have not been thoroughly investigated, warranting a cautious approach.

Potential Hazards:

- Skin Irritation: May cause skin irritation.[7]
- Eye Irritation: May cause serious eye irritation.[7]
- Respiratory Irritation: May cause respiratory irritation if inhaled.[7]
- Harmful if Swallowed: While specific data is unavailable, similar compounds can be harmful if ingested.

Recommended Personal Protective Equipment (PPE)

PPE Category	Item	Specifications and Rationale
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for integrity before each use.
Eye Protection	Safety goggles	Should provide a complete seal around the eyes to protect from splashes.
Body Protection	Laboratory coat	A long-sleeved lab coat should be worn and fully buttoned.
Respiratory Protection	Use in a fume hood	All handling of the solid compound and its solutions should be performed in a certified chemical fume hood to avoid inhalation of dust or aerosols.

Handling and Storage Procedures

Proper handling and storage are crucial to maintain the integrity of the compound and ensure laboratory safety.

Experimental Protocol for Handling:

- **Preparation:** Before handling, ensure all necessary PPE is donned correctly. Prepare the workspace within a chemical fume hood by lining it with absorbent pads.
- **Equilibration:** Allow the container of **Methyltetrazine-PEG12-t-butyl ester** to warm to room temperature before opening to prevent condensation of moisture, which could affect the compound's stability.
- **Weighing:** Carefully weigh the desired amount of the solid compound in the fume hood. Avoid creating dust.
- **Dissolution:** Dissolve the compound in an appropriate solvent such as DMSO, DMF, or DCM.

- **Storage of Solutions:** If not for immediate use, store stock solutions at -20°C under an inert atmosphere (e.g., argon or nitrogen) to prevent degradation.

Storage:

Store the solid compound in its original container at -20°C in a dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.

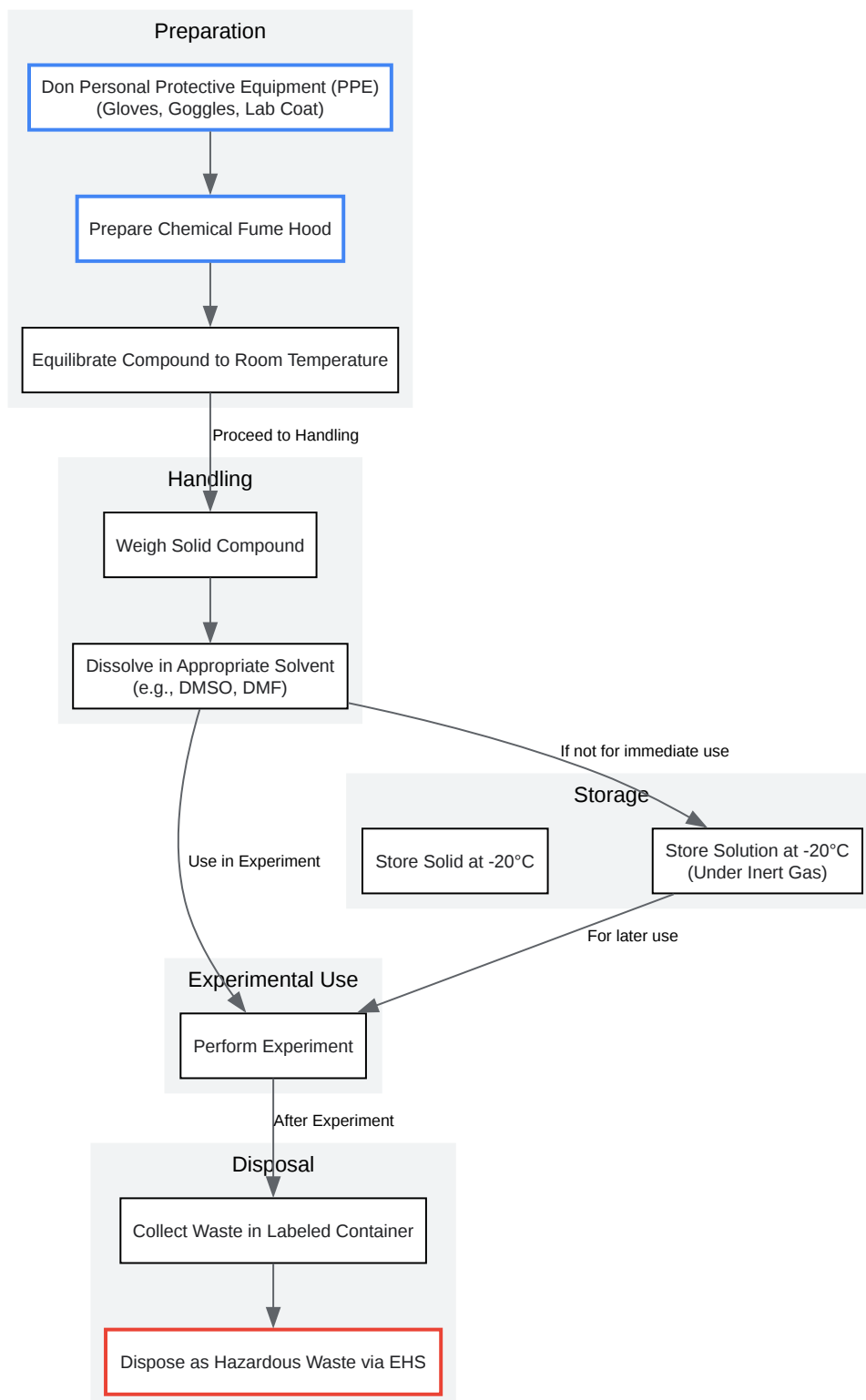
Disposal Plan

Dispose of all waste containing **Methyltetrazine-PEG12-t-butyl ester** as hazardous chemical waste.

- **Waste Collection:** Collect all unused material, contaminated lab supplies (e.g., pipette tips, vials), and solutions in a clearly labeled, sealed, and compatible waste container.
- **Labeling:** The waste container must be labeled as "Hazardous Waste" and include the full chemical name: "**Methyltetrazine-PEG12-t-butyl ester**".
- **Segregation:** Do not mix this waste with other waste streams unless compatibility is confirmed.
- **Disposal:** Arrange for disposal through your institution's environmental health and safety office or a licensed hazardous waste disposal company. Follow all local, state, and federal regulations for chemical waste disposal.

Workflow and Safety Procedures Diagram

Workflow for Handling Methyltetrazine-PEG12-t-butyl ester

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Caption: A flowchart illustrating the key steps and safety precautions for handling **Methyltetrazine-PEG12-t-butyl ester** from preparation to disposal.

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References

- 1. Methyltetrazine-PEG12-t-butyl ester_TargetMol [targetmol.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. Methyltetrazine-PEG12-t-butyl ester, 2183440-38-0 | BroadPharm [broadpharm.com]
- 4. Methyltetrazine-PEG24-t-butyl ester | BroadPharm [broadpharm.com]
- 5. precisepeg.com [precisepeg.com]
- 6. vectorlabs.com [vectorlabs.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]
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